

5'-Isobromocriptine: A Technical Guide to its Solubility and Stability Profile

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Compound of Interest

Compound Name: 5'-Isobromocriptine

Cat. No.: B15289675

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability characteristics of **5'-Isobromocriptine**, a brominated derivative of the ergot alkaloid. Due to the limited publicly available data for **5'-Isobromocriptine**, this document leverages extensive information on its parent compound, bromocriptine, and its commonly used salt, bromocriptine mesylate, as a surrogate to infer its physicochemical properties. The structural similarity between these compounds allows for a scientifically grounded estimation of the solubility and stability profile of **5'-Isobromocriptine**, providing a valuable resource for its handling, formulation, and analytical development.

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and formulation design. Based on the data available for bromocriptine mesylate, the following provides an expected solubility profile for **5'-Isobromocriptine** in various solvents.

Solubility in Organic Solvents

5'-Isobromocriptine is anticipated to exhibit good solubility in polar organic solvents. This is crucial for the preparation of stock solutions for in vitro and in vivo studies.

Solvent	Solubility of Bromocriptine Mesylate	Reference
Dimethyl Sulfoxide (DMSO)	~100 mg/mL (133.2 mM)	[1]
Dimethylformamide (DMF)	~30 mg/mL	[2][3]
Ethanol	~5 mg/mL	[2][3]
Methanol	Freely soluble	[4][5]

Aqueous Solubility

The aqueous solubility of bromocriptine mesylate is known to be low and pH-dependent, a characteristic likely shared by **5'-Isobromocriptine**.^[5] It is practically insoluble in water.^{[4][5]} For aqueous applications, a common practice is to first dissolve the compound in a minimal amount of an organic solvent like DMSO and then dilute it with the aqueous buffer of choice.^{[2][3]}

Aqueous Medium	Solubility of Bromocriptine Mesylate	Reference
Water	Practically insoluble	[4][5]
1:4 DMSO:PBS (pH 7.2)	~0.2 mg/mL	[2]

The increased solubility in acidic media is attributed to the basic nature of the bromocriptine molecule, which becomes protonated at lower pH values.^[5]

Stability Profile

Understanding the stability of **5'-Isobromocriptine** is essential for ensuring its quality, efficacy, and safety throughout its shelf life. The stability of bromocriptine is influenced by temperature, light, and pH.

Solid-State Stability

As a crystalline solid, bromocriptine mesylate is relatively stable when stored under appropriate conditions.

Condition	Stability of Bromocriptine Mesylate	Reference
Storage at -20°C	≥ 4 years	[3]
Storage at 25°C ± 2°C / 60% ± 5% RH	Stable for extended periods with proper packaging	[6]

Solution Stability

The stability of bromocriptine in solution is a critical consideration for experimental work and liquid formulations. Aqueous solutions are particularly susceptible to degradation and it is recommended not to store them for more than one day.[2][3]

Degradation Pathways

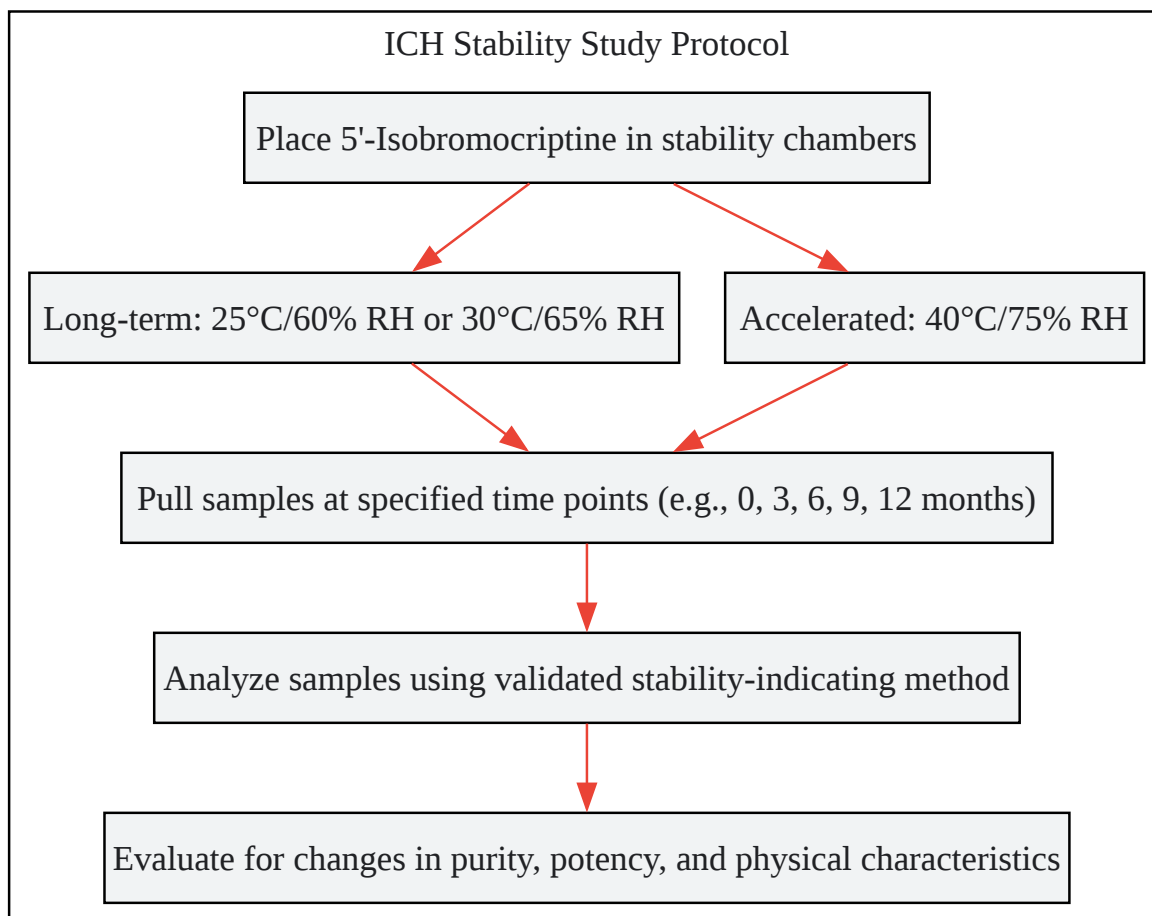
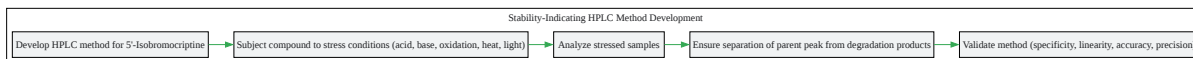
Bromocriptine is known to be sensitive to light and alkaline conditions.[4][7] The primary degradation product is its epimer at the C-8 position, bromocriptinine.[4] Exposure to light can lead to photodegradation, and alkaline hydrolysis can also occur.[7]

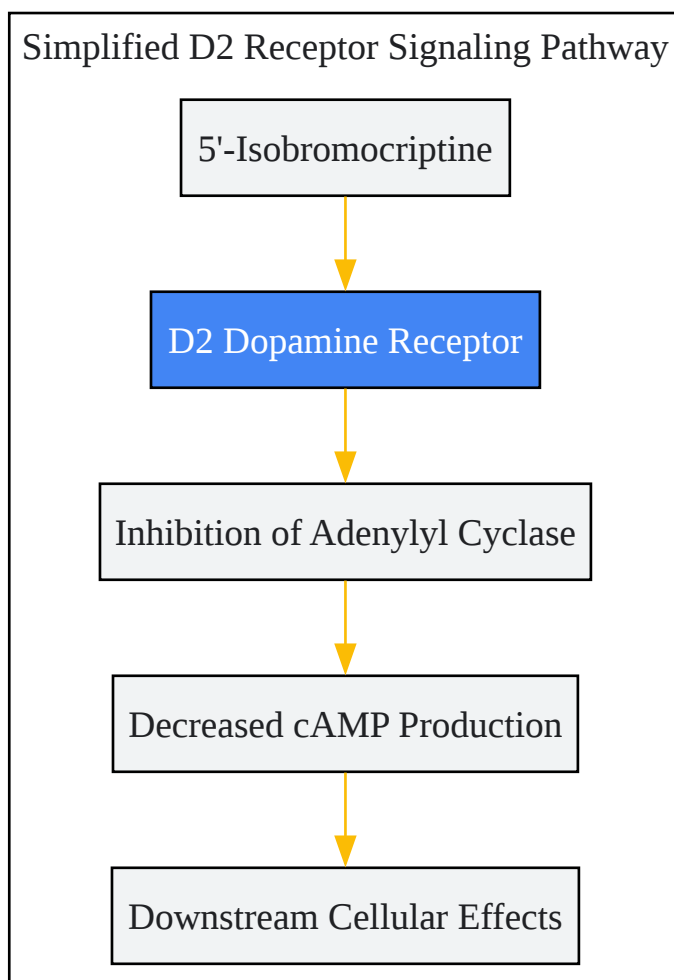
Experimental Protocols

The following sections detail standardized experimental protocols that can be employed to determine the specific solubility and stability profile of **5'-Isobromocriptine**.

Solubility Determination

A common method for determining the solubility of a compound is the shake-flask method.





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